

Troubleshooting solubility issues with Methyl 4-hydroxy-3,5-dimethylbenzoate

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Compound of Interest

Compound Name: Methyl 4-hydroxy-3,5-dimethylbenzoate

Cat. No.: B042476

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Technical Support Center: Methyl 4-hydroxy-3,5-dimethylbenzoate

Welcome to the technical support center for **Methyl 4-hydroxy-3,5-dimethylbenzoate** (CAS No. 34137-14-9). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of this compound in experimental settings. Below you will find troubleshooting guides and frequently asked questions to address common challenges, particularly those related to solubility.

Frequently Asked Questions (FAQs)

Q1: What is **Methyl 4-hydroxy-3,5-dimethylbenzoate**?

Methyl 4-hydroxy-3,5-dimethylbenzoate is a benzoate ester derivative with the molecular formula C₁₀H₁₂O₃. It is a solid, appearing as a white to off-white crystalline powder.^[1] Its chemical structure, featuring a hydroxyl group and two methyl substituents on the aromatic ring, makes it a subject of interest for organic synthesis, and as an intermediate for antioxidants, fragrances, and specialty polymers.^{[1][2]}

Q2: What are the primary applications of this compound in research?

While specific research applications for **Methyl 4-hydroxy-3,5-dimethylbenzoate** are not extensively documented, its structural similarity to other phenolic compounds suggests potential utility in several areas. Related compounds are investigated for their antioxidant and anti-inflammatory properties. For instance, a structurally similar compound, methyl 2,4-dihydroxy-3,6-dimethylbenzoate, is utilized as a pharmaceutical intermediate.[3] Additionally, other related benzoate derivatives have been explored for their effects on cell signaling pathways, such as those involved in cancer cell proliferation.

Q3: In which solvents is **Methyl 4-hydroxy-3,5-dimethylbenzoate** soluble?

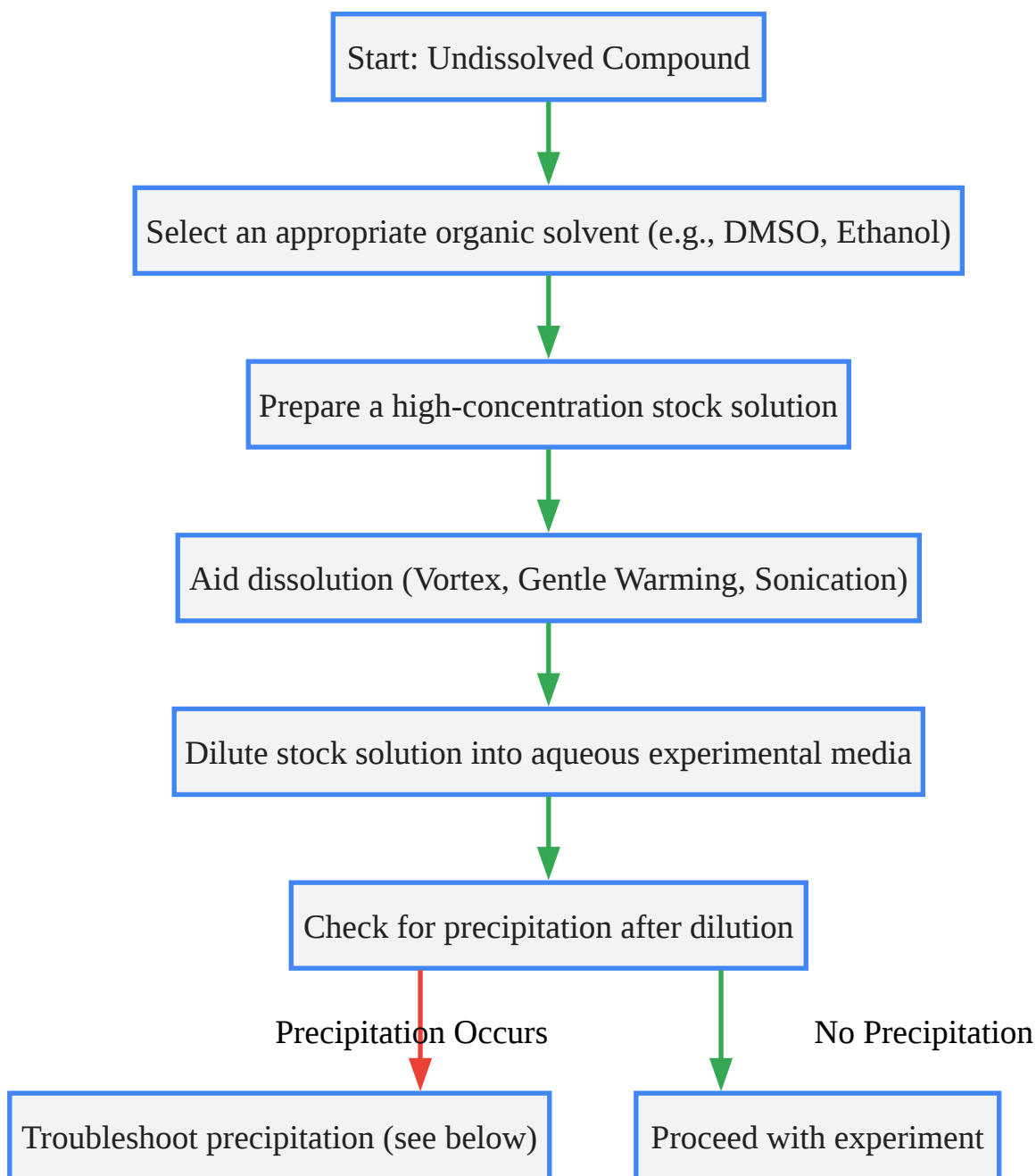
Direct quantitative solubility data for **Methyl 4-hydroxy-3,5-dimethylbenzoate** is limited. However, based on its hydrophobic nature and data for structurally similar phenolic compounds, a general solubility profile can be estimated. It is expected to have good solubility in many organic solvents but will be poorly soluble in aqueous solutions.

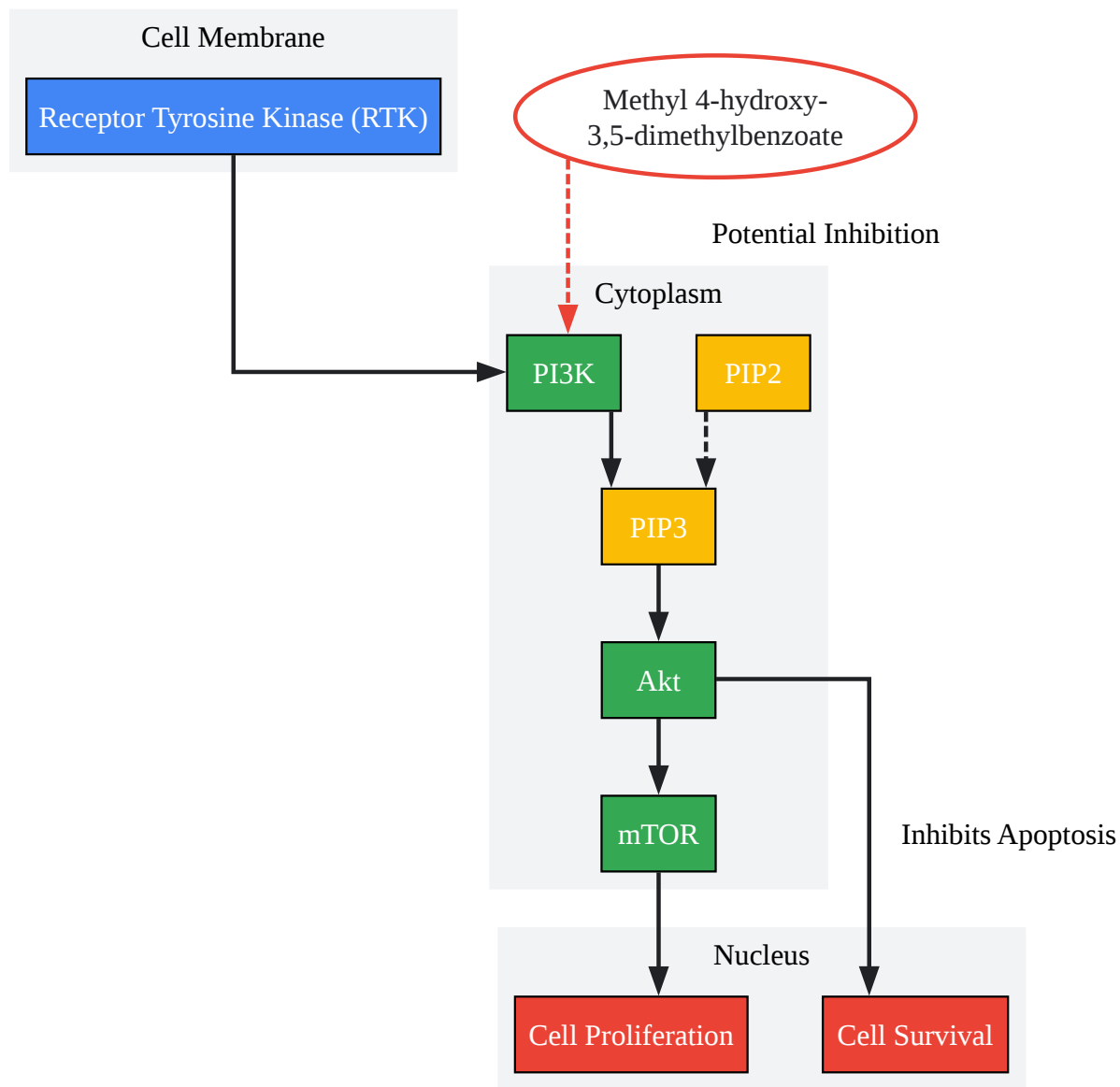
Troubleshooting Solubility Issues

Problem: I am having difficulty dissolving **Methyl 4-hydroxy-3,5-dimethylbenzoate**.

This is a common issue for hydrophobic compounds. The following steps and suggestions can help to overcome solubility challenges.

Solution Workflow:





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References

- 1. Atomfair Methyl 4-hydroxy-3,5-dimethylbenzoate C₁₀H₁₂O₃ CAS 34137-14-9 - Atomfair [atomfair.com]
- 2. Methyl 4-hydroxy-3,5-dimethylbenzoate | 34137-14-9 | Benchchem [benchchem.com]
- 3. nbinno.com [nbinno.com]
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